

2-Methoxy-5-(methylthio)benzaldehyde: A Technical Guide to Properties & Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Methoxy-5-(methylthio)benzaldehyde
CAS No.:	67868-81-9
Cat. No.:	B3278482

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Part 1: Executive Summary

2-Methoxy-5-(methylthio)benzaldehyde is a trisubstituted benzene derivative featuring three distinct functional handles: an electrophilic aldehyde, an electron-donating methoxy group, and an oxidizable methylthio (thioether) moiety.

Its primary value in drug development lies in its role as a "divergent scaffold." The aldehyde functionality serves as a linchpin for heterocycle formation (particularly benzothiazoles and Schiff bases), while the methylthio group provides a unique electronic tuner that can be selectively oxidized to a sulfoxide or sulfone, altering the lipophilicity and metabolic stability of the final drug candidate.

Part 2: Physicochemical Profile

This compound is typically encountered as a low-melting solid or viscous oil. Researchers should handle it as a moisture-sensitive aldehyde with potential stench characteristics due to the thioether motif.

Property	Data	Notes
Chemical Name	2-Methoxy-5-(methylthio)benzaldehyde	
CAS Number	67868-81-9	Validated identifier
Molecular Formula	C ₉ H ₁₀ O ₂ S	
Molecular Weight	182.24 g/mol	
Physical State	Pale yellow solid or oil	Low melting point (approx. 40–50°C estimated based on analogs)
Solubility	DCM, THF, Ethyl Acetate, DMSO	Poor water solubility
Reactivity Profile	Electrophilic (Aldehyde), Nucleophilic (Sulfur)	Sensitive to strong oxidants
Storage	2–8°C, Inert Atmosphere (N ₂ /Ar)	Prevent oxidation of -CHO to -COOH or -SMe to -S(O)Me

Part 3: Synthetic Pathways

Two primary routes exist for synthesizing this scaffold.^[1] The choice depends on the availability of starting materials and the scale of production.

Route A: Vilsmeier-Haack Formylation (Preferred for Scale)

This route utilizes 4-(methylthio)anisole as the starting material. The methoxy group is a stronger activator than the methylthio group, directing the formyl group to the ortho position relative to itself.

- Reagents: POCl₃, DMF (N,N-Dimethylformamide).
- Mechanism: Formation of the Vilsmeier reagent (chloroiminium ion), followed by Electrophilic Aromatic Substitution (EAS) at the position ortho to the methoxy group.

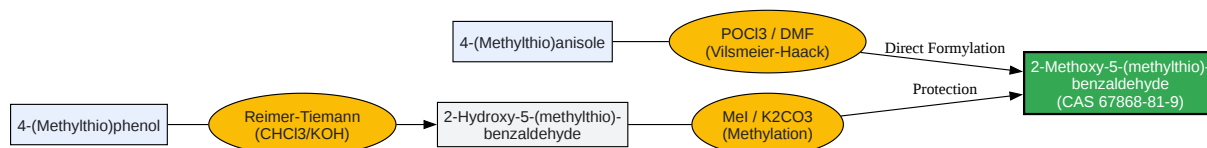
- Selectivity: High regioselectivity due to the synergistic directing effects (Para to -SMe, Ortho to -OMe).

Route B: Methylation of Salicylaldehyde Derivative

Used when 2-hydroxy-5-(methylthio)benzaldehyde is available (e.g., from Reimer-Tiemann reaction of 4-(methylthio)phenol).

- Reagents: Dimethyl sulfate (Me_2SO_4) or Methyl Iodide (MeI), K_2CO_3 , Acetone/DMF.
- Process: Standard Williamson ether synthesis.

Visualizing the Synthesis Logic



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Figure 1: Convergent synthetic pathways. Route A (top) is generally more direct for industrial scaling.

Part 4: Reactivity & Pharmaceutical Applications

The core utility of **2-Methoxy-5-(methylthio)benzaldehyde** is its ability to react with binucleophiles to form fused heterocyclic rings.

Benzothiazole Synthesis (Bioactive Core)

The condensation of this aldehyde with 2-aminothiophenol yields 2-arylbenzothiazoles.^[2]

These derivatives are heavily researched for:

- Antitumor activity: Intercalating DNA or inhibiting specific kinases.

- Antimicrobial agents: Disrupting bacterial cell walls.
- Imaging agents: Benzothiazoles often exhibit fluorescence, useful for amyloid plaque imaging (e.g., in Alzheimer's research).

Protocol Insight:

Reaction: Equimolar amounts of aldehyde and 2-aminothiophenol in ethanol/acetic acid (cat.) reflux. Mechanism: Schiff base formation followed by intramolecular nucleophilic attack of the thiol and oxidative aromatization.

Electronic Tuning via Sulfur Oxidation

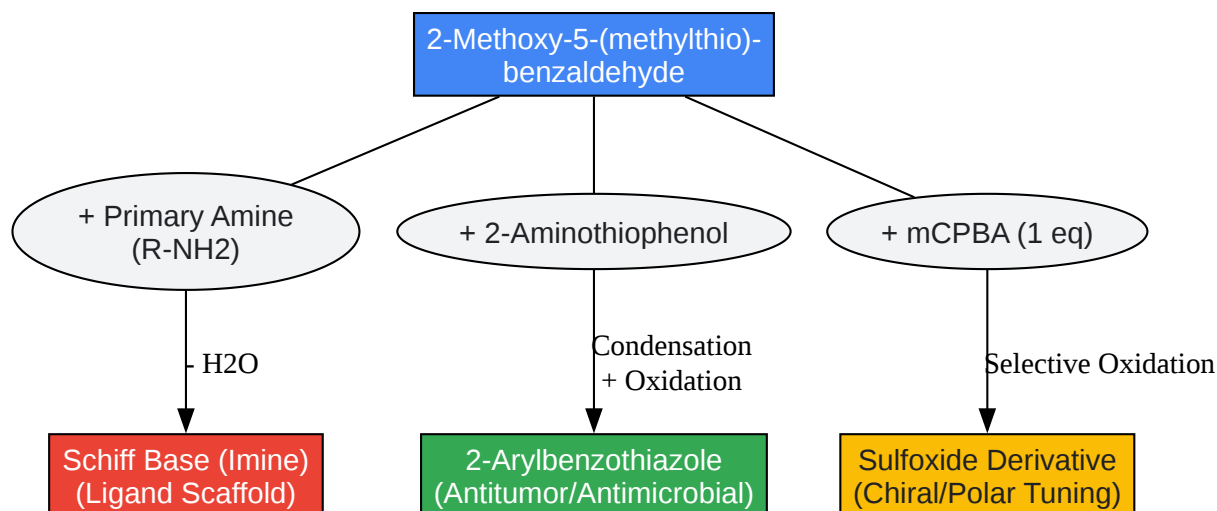
The -SMe group is a "pro-metabolic" handle. In drug design, if the -SMe compound is too lipophilic (high LogP) or metabolically labile:

- Sulfoxide (-S(=O)Me): Created using 1 eq. mCPBA or NaIO₄. Increases polarity and chirality.
- Sulfone (-SO₂Me): Created using excess oxidant. Highly electron-withdrawing, improving metabolic stability.

Schiff Base Ligands

Reaction with primary amines yields imines (Schiff bases), which are widely used as ligands for metal complexes (Cu, Zn) in catalysis or as radiopharmaceutical precursors.

Reaction Network Diagram



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Figure 2: The divergent reactivity profile allows for library generation in medicinal chemistry.

Part 5: Handling & Safety Protocols

As a sulfur-containing aldehyde, strict adherence to safety protocols is required to maintain data integrity and personnel safety.

- **Odor Control:** The methylthio group can generate volatile sulfides. All weighing and reactions must be performed in a functioning fume hood. Glassware should be treated with bleach (hypochlorite) solution before cleaning to oxidize residual sulfides.
- **Oxidation Prevention:** The aldehyde is prone to air oxidation to the carboxylic acid (2-methoxy-5-(methylthio)benzoic acid). Store under nitrogen or argon.
- **GHS Classification (Typical for this class):**
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

Part 6: References

- Synthesis of Benzothiazoles: Condensation Reactions of 2-Aminothiophenoles to Afford 2-Substituted Benzothiazoles of Biological Interest. [2][3] MDPI, 2025. [Link](#)
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- To cite this document: BenchChem. [2-Methoxy-5-(methylthio)benzaldehyde: A Technical Guide to Properties & Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3278482/docs#2-methoxy-5-methylthio-benzaldehyde-a-technical-guide-to-properties-applications>]

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